

Synthetic Strategy and Mechanistic Consi

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Compound of Interest

Compound Name: 3-(tert-Butoxy)-4-iodooxolane

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While a specific documented synthesis for **3-(tert-Butoxy)-4-iodooxolane** is not readily available in the literature, a plausible and efficient synthetic r approach involves the iodination of a suitable precursor, such as 3-(tert-butoxy)oxolan-4-ol.

The iodination of alcohols can be achieved using various reagents. A common method involves the use of iodine in the presence of a phosphine, such as triphenylphosphine. Alternatively, hypervalent iodine reagents have been shown to be effective for iodination reactions[2].

Proposed Experimental Protocol: Synthesis of 3-(tert-Butoxy)-4-iodooxolane

Objective: To synthesize **3-(tert-Butoxy)-4-iodooxolane** from a suitable precursor.

Materials:

- 3-(tert-butoxy)oxolan-4-ol
- Iodine (I₂)
- Triphenylphosphine (PPh₃)
- Imidazole
- Anhydrous dichloromethane (DCM)
- Saturated aqueous sodium thiosulfate (Na₂S₂O₃)
- Brine
- Anhydrous magnesium sulfate (MgSO₄)
- Silica gel for column chromatography
- Hexanes and Ethyl Acetate (for chromatography)

Procedure:

- To a solution of 3-(tert-butoxy)oxolan-4-ol (1 equivalent) and imidazole (1.5 equivalents) in anhydrous dichloromethane (DCM) under an inert atmosphere at 0 °C.
- Once the triphenylphosphine has dissolved, add a solution of iodine (1.2 equivalents) in DCM dropwise. The reaction mixture will typically turn from colorless to brown.
- Allow the reaction to warm to room temperature and stir for 12-18 hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by the addition of a saturated aqueous solution of sodium thiosulfate to reduce any excess iodine.

- Separate the organic layer, and wash it sequentially with water and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel using a gradient of ethyl acetate in hexanes to afford the desired **3-(tert-Butoxy)-4-iodooxolane**.

Causality of Experimental Choices:

- The use of triphenylphosphine and iodine is a classic Appel-type reaction for the conversion of alcohols to iodides.
- Imidazole is used as a base to neutralize the HI generated during the reaction, preventing potential side reactions.
- Anhydrous conditions are crucial to prevent the hydrolysis of intermediates.
- The aqueous workup with sodium thiosulfate is a standard procedure for quenching reactions involving iodine.

Comprehensive Structural Elucidation

The structural analysis of **3-(tert-Butoxy)-4-iodooxolane** relies on a combination of spectroscopic techniques, including Nuclear Magnetic Resonance (NMR) and Infrared (IR) Spectroscopy.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for determining the detailed structure of organic molecules in solution. For **3-(tert-Butoxy)-4-iodooxolane**, NMR provides critical information about the stereochemistry of the molecule.

The proton NMR spectrum is expected to show distinct signals for the protons on the oxolane ring and the tert-butoxy group. The chemical shifts and coupling patterns, as well as the dihedral angles between protons, will provide key structural insights.

Proton Assignment	Predicted Chemical Shift (δ , ppm)	Predicted Multiplicity
H on C bearing Iodine	4.0 - 4.5	Multiplet
H on C bearing t-Butoxy	3.8 - 4.2	Multiplet
Oxolane CH ₂ protons	3.5 - 4.0	Multiplets
tert-Butyl (CH ₃) ₃	~1.3	Singlet

Note: The exact chemical shifts and coupling patterns will depend on the relative stereochemistry (cis/trans) of the substituents.

The carbon NMR spectrum will provide information about the number of unique carbon environments.

Carbon Assignment	Predicted Chemical Shift (δ , ppm)
C-I	20 - 30
C-O (tert-Butoxy)	70 - 80
C-O (ring)	65 - 75
C(CH ₃) ₃ (quaternary)	75 - 85
C(CH ₃) ₃ (methyls)	25 - 30

Note: These are estimated chemical shifts based on typical values for similar functional groups[3].

Infrared (IR) Spectroscopy

IR spectroscopy is useful for identifying the presence of specific functional groups. For **3-(tert-Butoxy)-4-iodooxolane**, the key vibrational modes will include C-I stretching and C-O stretching.

Functional Group	Expected Absorption Range (cm ⁻¹)
C-H (sp ³ stretching)	2850 - 3000
C-O (ether stretching)	1050 - 1150
C-I (stretching)	500 - 600

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule. For **3-(tert-Butoxy)-4-iodooxolane**, the

Expected Molecular Ion Peak (M⁺): The molecular weight of C₈H₁₅IO₃ is 318.17 g/mol. The mass spectrum should show a peak corresponding to this value.

Key Fragmentation Patterns:

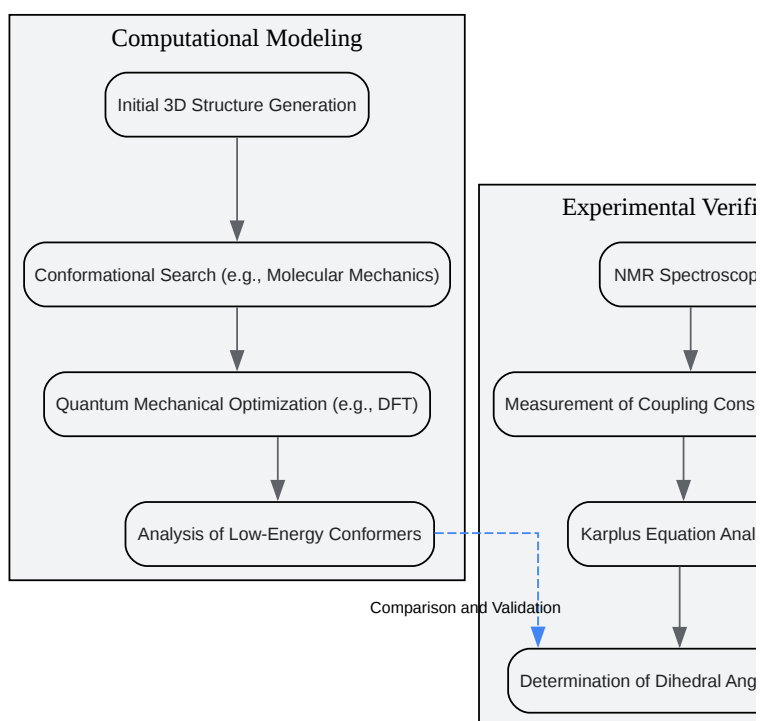
- Loss of the tert-butyl group: [M - 57]⁺
- Loss of the tert-butoxy group: [M - 73]⁺
- Loss of iodine: [M - 127]⁺
- Cleavage of the oxolane ring.

Conformational and Stereochemical Analysis

The five-membered tetrahydrofuran ring is not planar and adopts puckered conformations to alleviate ring strain. The two most common conformations are chair and boat. The difference between these conformations is typically small, leading to a dynamic equilibrium at room temperature[4].

The presence of the bulky tert-butoxy group and the iodine atom at the 3 and 4 positions will significantly influence the preferred conformation of the ring, favoring the iodine and tert-butoxy groups in equatorial positions to minimize gauche interactions[5].

Workflow for Conformational Analysis



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Caption: Workflow for determining the dominant conformation of **3-(tert-Butoxy)-4-iodooxolane**.

The relative stereochemistry of the two substituents (cis or trans) will also have a profound impact on the overall shape and reactivity of the molecule, which would need to be separated and characterized independently.

Reactivity and Potential Applications

The **3-(tert-Butoxy)-4-iodooxolane** molecule possesses two key features that dictate its potential reactivity and applications: the reactive carbon-iodine

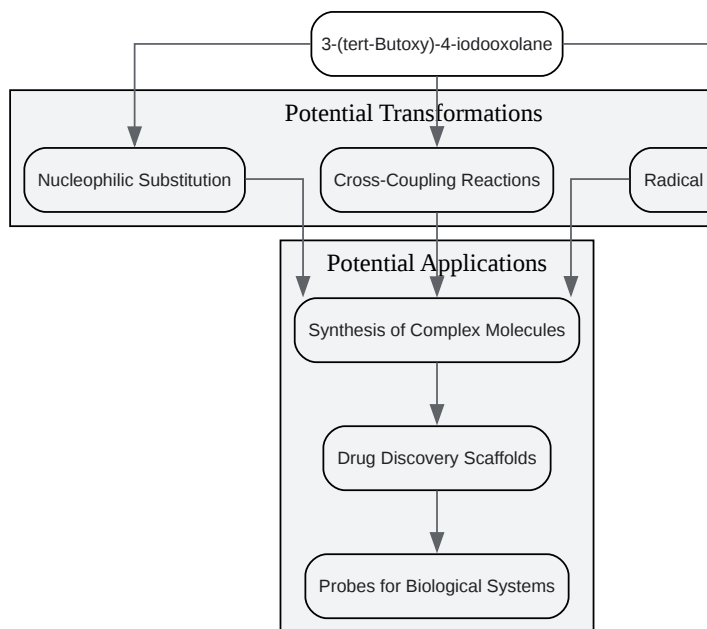
Reactivity of the Carbon-Iodine Bond

The C-I bond is relatively weak and susceptible to a variety of transformations, making this compound a useful synthetic intermediate.

- Nucleophilic Substitution: The iodide is a good leaving group and can be displaced by a range of nucleophiles to introduce new functional groups a
- Coupling Reactions: The iodo-substituent can participate in various transition-metal-catalyzed cross-coupling reactions (e.g., Suzuki, Heck, Sonog
- Radical Reactions: The C-I bond can undergo homolytic cleavage to generate a carbon-centered radical, which can then participate in various radi

The Substituted Oxolane Scaffold in Drug Discovery

Substituted tetrahydrofuran rings are prevalent in many biologically active compounds and approved drugs[1][6]. The oxolane ring can act as a biois molecule, such as solubility and metabolic stability. The specific substitution pattern of **3-(tert-Butoxy)-4-iodooxolane** could be explored in the design derivatives have been investigated as inhibitors for HIV-1 protease[6].

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Caption: Potential synthetic pathways and applications of **3-(tert-Butoxy)-4-iodooxolane**.

Conclusion

3-(tert-Butoxy)-4-iodooxolane represents a molecule of significant interest from both a structural and synthetic perspective. While detailed experime properties can be extrapolated from the extensive knowledge of related substituted tetrahydrofurans and iodo-containing organic compounds. The an

framework for the future investigation and utilization of this and similar molecules in the fields of organic synthesis and medicinal chemistry. The inter the flexible oxolane ring presents a rich area for further research and application.

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